

Personal protective equipment for handling 2-Allylanisole

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2-Allylanisole

Cat. No.: B1347116

[Get Quote](#)

Essential Safety and Handling Guide for 2-Allylanisole

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **2-Allylanisole** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure safe and compliant use of this chemical.

Chemical Profile and Hazards

2-Allylanisole, also known as Estragole or 1-Allyl-2-methoxybenzene, is a combustible liquid that is harmful if swallowed and can cause skin and eye irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#) It is also suspected of causing genetic defects and cancer.[\[2\]](#)[\[4\]](#) Due to these hazards, strict adherence to safety protocols is mandatory.

Quantitative Data Summary

For quick reference, the key quantitative data for **2-Allylanisole** is summarized in the table below.

Property	Value
Molecular Formula	C ₁₀ H ₁₂ O
Molecular Weight	148.20 g/mol
Appearance	Colorless liquid[2]
Density	0.962 g/mL at 25 °C
Boiling Point	215 - 216 °C / 419 - 420.8 °F @ 760 mmHg[2]
Flash Point	76.7 °C / 170.1 °F (Closed Cup: 81.111°C / 178°F[5])
Solubility	Very slightly soluble in cold water[5]
Hazard Classifications	Acute Toxicity 4 (Oral), Flammable Liquid 3/4, Skin Irritant 2, Eye Irritant 2, Skin Sensitization 1, Germ Cell Mutagenicity 2, Carcinogenicity 2[2]

Operational Plan: Step-by-Step Handling Procedures

Adherence to the following step-by-step procedures is critical for minimizing exposure risk and ensuring a safe laboratory environment.

Receiving and Storage

- Inspection: Upon receipt, inspect the container for any signs of damage or leakage.
- Storage Location: Store in a cool, dry, and well-ventilated area away from heat, sparks, and open flames.[2][3]
- Container Integrity: Keep the container tightly closed when not in use.[3]
- Incompatible Materials: Store separately from strong oxidizing agents.[2][3]

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **2-Allylanisole**:

- Eye and Face Protection: Chemical safety goggles and a face shield.[2]
- Hand Protection: Chemical-resistant gloves (e.g., Butyl rubber or laminate film). Double gloving is recommended.[6]
- Body Protection: A flame-resistant lab coat and a chemical-resistant apron.[6]
- Respiratory Protection: A NIOSH-approved respirator with organic vapor cartridges is required when vapors or aerosols are generated. All handling of **2-Allylanisole** should ideally be performed inside a certified chemical fume hood.[6]

Handling and Use

- Ventilation: Always handle **2-Allylanisole** in a well-ventilated area, preferably within a chemical fume hood.[3]
- Avoid Ignition Sources: Keep away from open flames, hot surfaces, and sources of ignition. Use only non-sparking tools.[2]
- Personal Hygiene: Do not eat, drink, or smoke when using this product.[1][2] Wash hands thoroughly after handling.[1]
- Avoid Contact: Avoid contact with eyes, skin, and clothing.[3] Avoid breathing vapors or mists.[2]

Spill Response

In the event of a spill, follow these procedures immediately:

- Evacuate: Evacuate non-essential personnel from the area.
- Ventilate: Ensure adequate ventilation.
- Containment: Remove all sources of ignition.[2] Cover drains to prevent entry into the sewer system.

- Absorption: Absorb the spill with an inert material such as vermiculite, sand, or earth.[3]
- Collection: Collect the absorbed material and place it in a suitable, sealed container for disposal.[2][7]
- Decontamination: Clean the spill area with a suitable solvent, followed by washing with soap and water.[8]

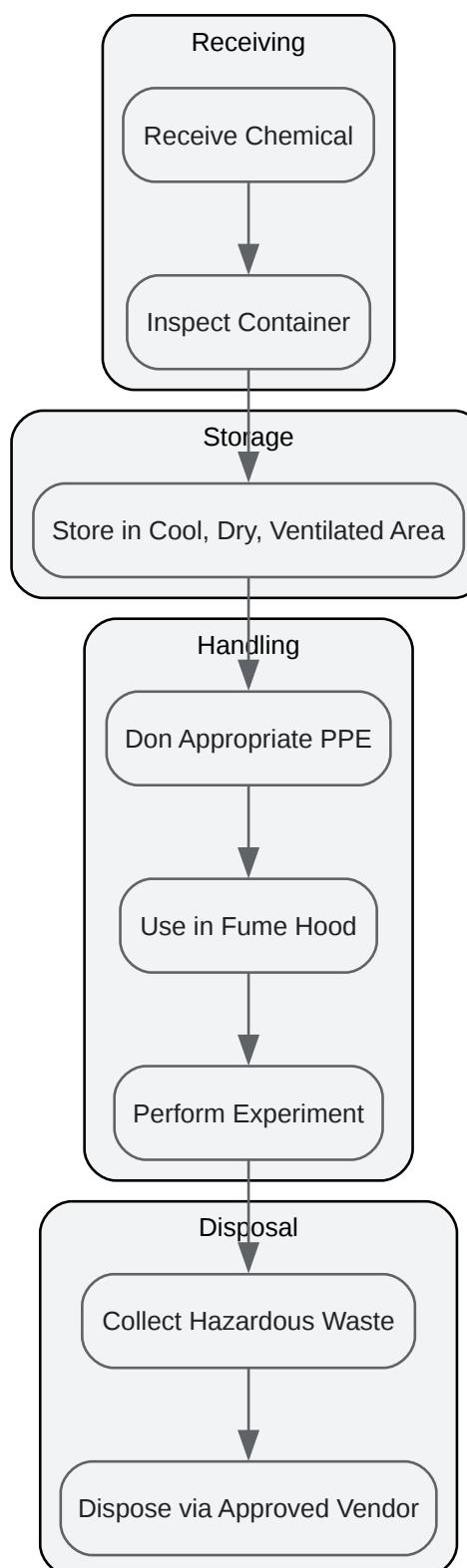
Disposal Plan

All waste containing **2-Allylanisole** must be treated as hazardous waste.

- Waste Collection: Collect all **2-Allylanisole** waste, including contaminated absorbents and disposable PPE, in a designated and properly labeled hazardous waste container.
- Container Labeling: The container must be clearly labeled with the words "Hazardous Waste" and the name "**2-Allylanisole**".
- Disposal Method: Dispose of the contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.[1] Do not dispose of it down the drain.

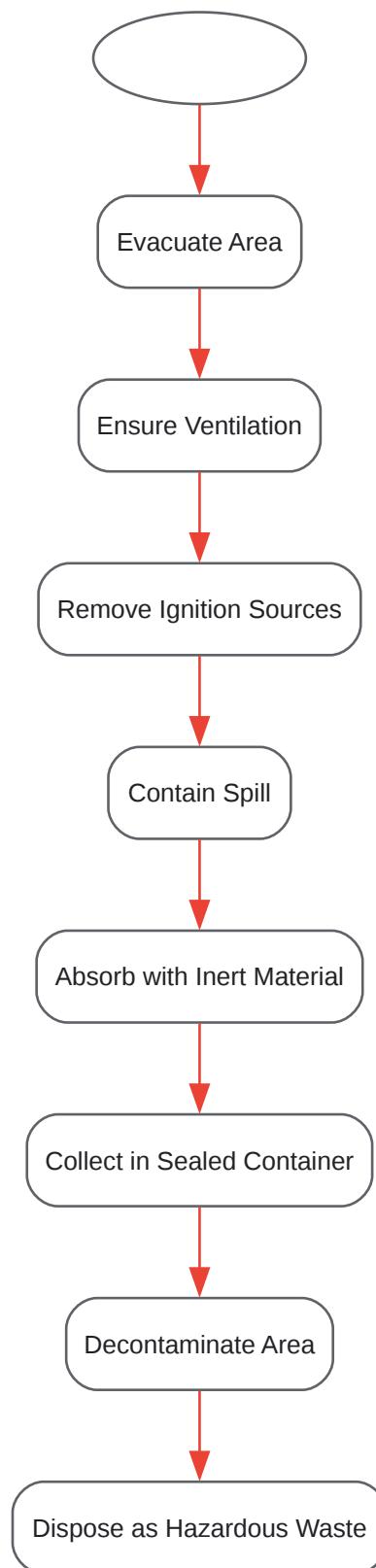
Visual Workflow and Logical Relationships

The following diagrams illustrate the key workflows for handling **2-Allylanisole**.



[Click to download full resolution via product page](#)

Caption: Workflow for Handling **2-Allylanisole**.

[Click to download full resolution via product page](#)

Caption: Spill Response Procedure for **2-Allylanisole**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. echemi.com [echemi.com]
- 2. fishersci.com [fishersci.com]
- 3. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 4. cpachem.com [cpachem.com]
- 5. spectrumchemical.com [spectrumchemical.com]
- 6. benchchem.com [benchchem.com]
- 7. fishersci.fr [fishersci.fr]
- 8. ESTRAGOLE | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- To cite this document: BenchChem. [Personal protective equipment for handling 2-Allylanisole]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1347116#personal-protective-equipment-for-handling-2-allylanisole>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com